

Personal protective equipment for handling (1R,2R)-1-Aminoindan-2-ol

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Compound of Interest

Compound Name: (1R,2R)-1-Aminoindan-2-ol

Cat. No.: B060339

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Essential Safety Protocols for Handling (1R,2R)-1-Aminoindan-2-ol

For Immediate Reference by Laboratory Professionals

This guide provides critical safety and handling information for **(1R,2R)-1-Aminoindan-2-ol**, a compound utilized by researchers, scientists, and drug development professionals. Adherence to these protocols is essential for ensuring personal safety and maintaining a secure laboratory environment.

(1R,2R)-1-Aminoindan-2-ol is classified with the following hazards:

- Causes skin irritation (H315)[1][2]
- Causes serious eye irritation (H319)[1][2]
- May cause respiratory irritation (H335)[1][2]

Personal Protective Equipment (PPE)

A thorough risk assessment should be conducted before handling. The following table summarizes the required personal protective equipment.

Protection Type	Recommended Equipment	Justification & Best Practices
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1][3]	Protects against splashes and airborne particles that can cause serious eye irritation.[1] [2]
Hand Protection	Chemically resistant, impervious gloves.	Gloves must be inspected for integrity before each use. Wash and dry hands thoroughly after removing gloves. The specific glove material should be selected based on the solvent used and breakthrough time.
Skin and Body Protection	Wear fire/flammable resistant and impervious clothing. A lab coat is mandatory.	Provides a barrier against skin contact, which can cause irritation.[1][2] Contaminated clothing should be removed and washed before reuse.[1]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask) if ventilation is inadequate or if irritation is experienced.[4]	Recommended when handling the solid form to avoid breathing in dust, which may cause respiratory irritation.[1] [2] Ensure proper fit and use in accordance with the manufacturer's instructions.

Operational and Disposal Plans

Handling and Storage:

- Avoid contact with skin and eyes.[5]
- Prevent the formation and inhalation of dust.[4][5]

- Use only in a well-ventilated area.[\[1\]](#)
- Store in a cool, dry, and well-ventilated place with the container tightly closed.[\[1\]](#)[\[4\]](#)
- Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)

Disposal:

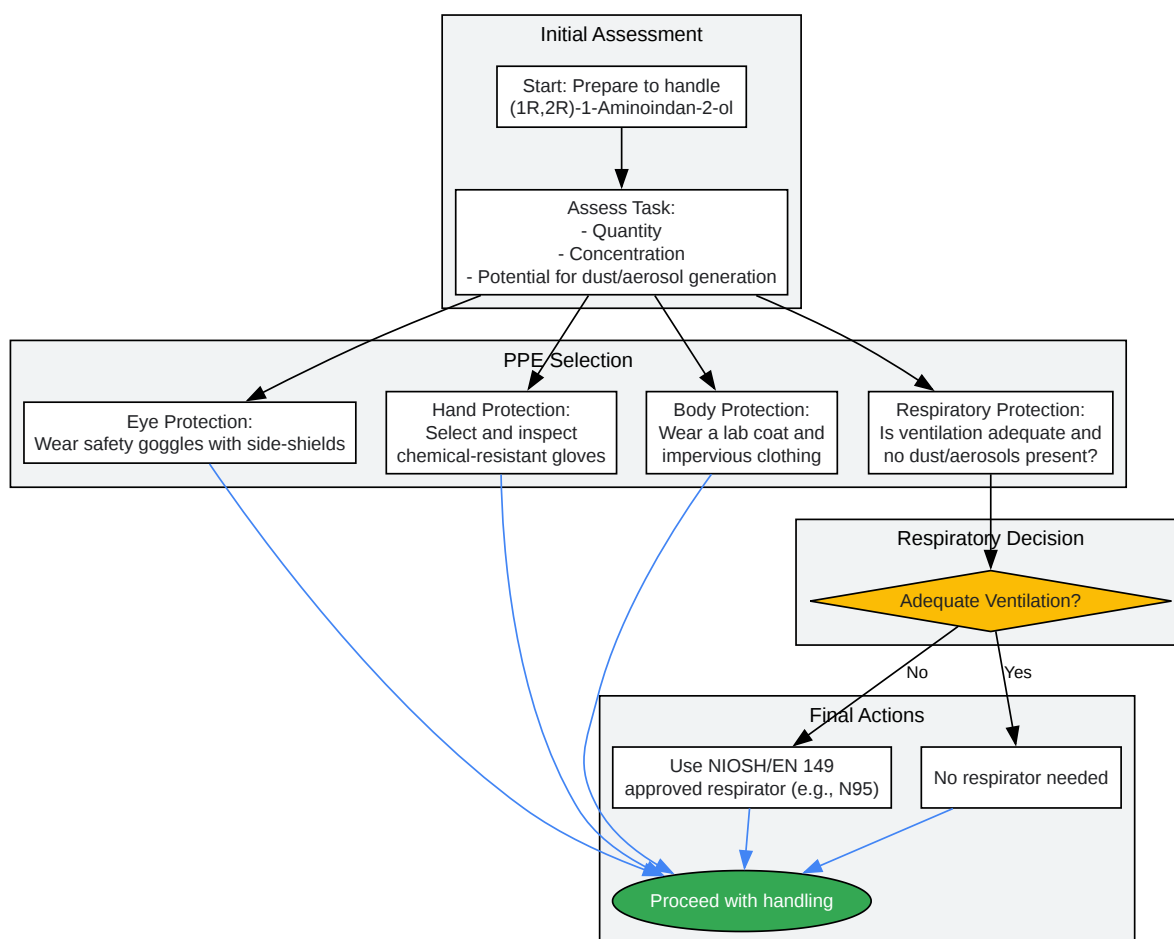
- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[1\]](#)
- Do not dispose of down the drain or with household waste.

Emergency First-Aid Procedures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)[\[2\]](#)
- In Case of Skin Contact: Immediately wash off with soap and plenty of water. If skin irritation persists, consult a physician.[\[1\]](#)[\[2\]](#)
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and seek immediate medical attention.[\[1\]](#)[\[2\]](#)
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

Procedural Workflow for PPE Selection

The following diagram outlines the decision-making process for selecting the appropriate personal protective equipment when handling **(1R,2R)-1-Aminoindan-2-ol**.



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Caption: PPE selection workflow for **(1R,2R)-1-Aminoindan-2-ol**.

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